Application Notes and Protocols for Preparing (R)-BRD3731 Stock Solution

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Compound of Interest	
Compound Name:	*(R)-BRD3731*
CAS No.:	*2056262-07-6*
Cat. No.:	*B2667888*

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This document provides a detailed protocol for the preparation of a stock solution of **(R)-BRD3731**, a selective inhibitor of Glycogen Synthase Kinase 3 (GSK3).[1][2] Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical and Biological Properties of (R)-BRD3731

(R)-BRD3731 is a small molecule inhibitor with selectivity for GSK3β over GSK3α.[1] It is a valuable tool for studying the biological roles of GSK3 in various signaling pathways and disease models.[3][4]

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Property	Value	Reference
Molecular Formula	$C_{24}H_{31}N_3O$	
Molecular Weight	377.52 g/mol	
CAS Number	2056262-08-7	
Biological Target	GSK3β (IC_{50} = 1.05 µM), GSK3α (IC_{50} = 6.7 µM)	
Appearance	Solid	
Solubility	Soluble in DMSO (200 mg/mL, 529.77 mM)	
Storage of Solid	Store at -20°C for up to 3 years.	
Storage of Stock Solution	-20°C for 1 month; -80°C for 6 months.	

Experimental Protocol: Preparation of a 10 mM **(R)-BRD3731** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(R)-BRD3731** in Dimethyl Sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro assays.

Materials:

- **(R)-BRD3731** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes

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- Vortex mixer
- Water bath sonicator (optional, for aiding dissolution)

Procedure:

- Equilibrate **(R)-BRD3731** to Room Temperature: Before opening, allow the vial of **(R)-BRD3731** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Calculate the Required Mass: To prepare a 10 mM stock solution, use the following formula:

  Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x Molecular Weight (g/mol) / 1000

  Example for preparing 1 mL of a 10 mM stock solution: Mass (mg) = 10 mM x 1 mL x 377.52 g/mol / 1000 = 3.7752 mg
- Weigh the Compound:
  - Place a sterile microcentrifuge tube on the analytical balance and tare the balance.
  - Carefully weigh the calculated mass of **(R)-BRD3731** powder into the microcentrifuge tube.
- Dissolve the Compound:
  - Add the calculated volume of DMSO to the microcentrifuge tube containing the **(R)-BRD3731** powder. For the example above, this would be 1 mL.
  - Tightly cap the tube and vortex for 1-2 minutes until the compound is completely dissolved.
  - Visually inspect the solution to ensure there are no visible particles. If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Gentle warming to 37°C may also aid dissolution.
- Aliquot and Store:

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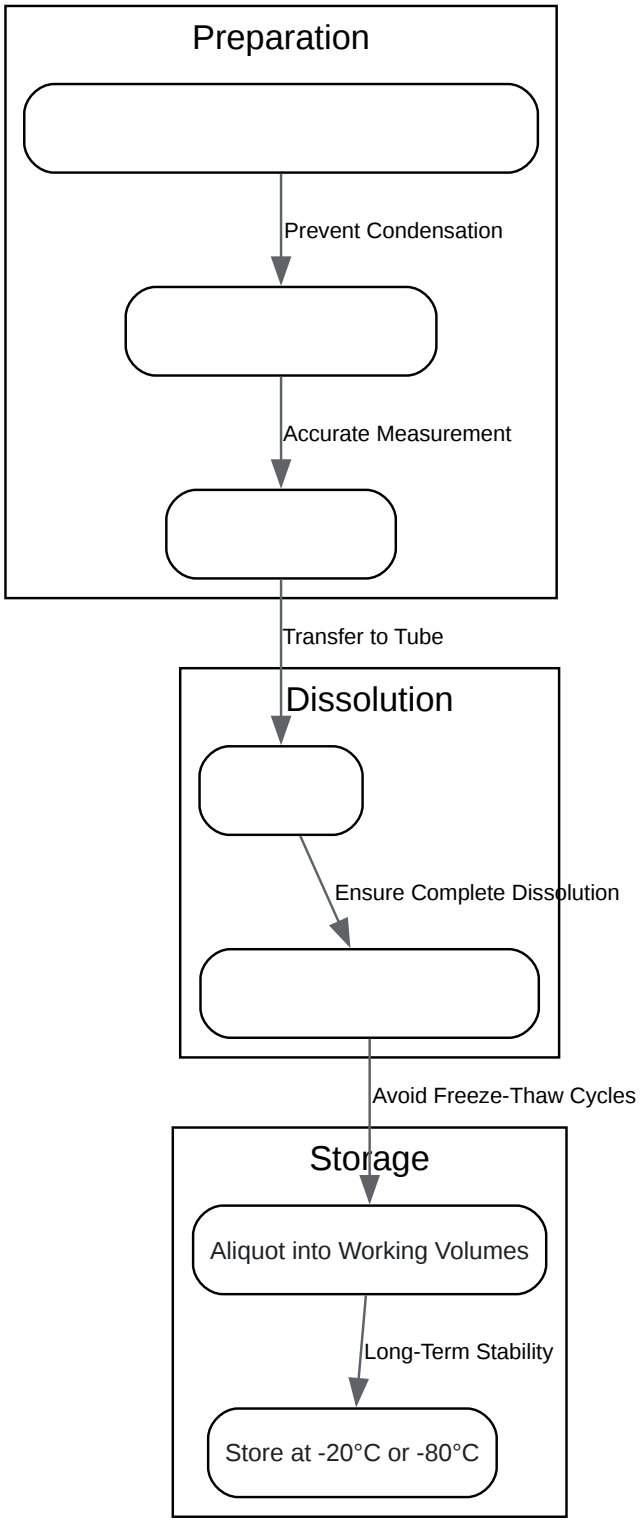
- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use working volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). Protect from light.

Workflow for **(R)-BRD3731** Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of the **(R)-BRD3731** stock solution.

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Workflow for (R)-BRD3731 Stock Solution Preparation



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Caption: Workflow for preparing **(R)-BRD3731** stock solution.

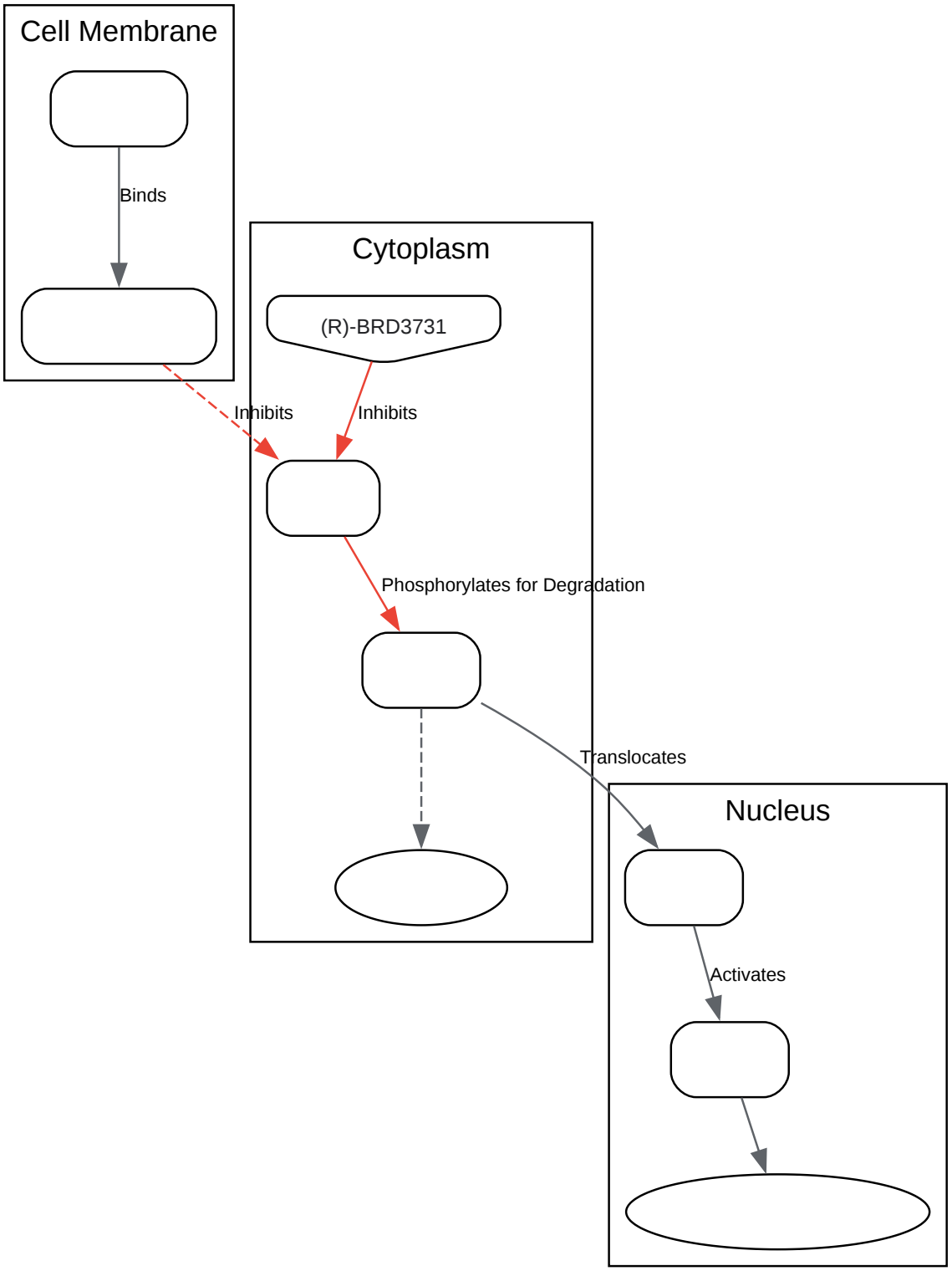
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Signaling Pathway of GSK3 Inhibition

(R)-BRD3731 acts as an inhibitor of GSK3. GSK3 is a key kinase in multiple signaling pathways, including the Wnt/β-catenin pathway. Inhibition of GSK3 prevents the phosphorylation of β-catenin, leading to its stabilization, nuclear translocation, and subsequent regulation of gene expression.

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Simplified GSK3 Signaling Pathway



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Caption: Simplified Wnt/β-catenin pathway showing GSK3 inhibition.

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